

5-Cyano-2-methylbenzylamine: A Technical Safety and Handling Guide

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Compound of Interest		
Compound Name:	5-Cyano-2-methylbenzylamine	
Cat. No.:	B15329506	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Material Safety Data Sheet (MSDS) for **5-Cyano-2-methylbenzylamine** (CAS No. 90389-91-8) is publicly available. The following information is compiled from safety data for structurally similar compounds, including 2-methylbenzylamine, 3-cyanobenzylamine, and 4-cyanobenzylamine. The toxicological properties of **5-Cyano-2-methylbenzylamine** may differ. All handling and experimental procedures should be conducted with extreme caution and under the supervision of qualified personnel.

Hazard Identification and Classification

5-Cyano-2-methylbenzylamine is anticipated to be a hazardous substance based on the profiles of its structural analogs. The primary hazards are associated with its benzylamine and nitrile functionalities.

Anticipated GHS Hazard Classification:



Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1]
Skin Corrosion/Irritation	Category 1B/2	H314/H315: Causes severe skin burns and eye damage / Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage.
Acute Toxicity, Inhalation	Category 2	H330: Fatal if inhaled.
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction.
Aquatic Hazard (Acute)	Category 2	H401: Toxic to aquatic life.
Aquatic Hazard (Chronic)	Category 2	H411: Toxic to aquatic life with long lasting effects.

Signal Word: Danger

Hazard Pictograms:

- Corrosion (GHS05)
- Skull and Crossbones (GHS06)
- Health Hazard (GHS08)
- Exclamation Mark (GHS07)
- Environment (GHS09)

Physical and Chemical Properties

Quantitative data for **5-Cyano-2-methylbenzylamine** is not readily available. The following table presents data for a close structural analog, 2-methylbenzylamine, to provide an estimation of its physical properties.



Property	Value (for 2-Methylbenzylamine)
Molecular Formula	C ₉ H ₁₀ N ₂ (for 5-Cyano-2-methylbenzylamine)
Molecular Weight	146.19 g/mol (for 5-Cyano-2- methylbenzylamine)
Boiling Point	199 °C (lit.)
Density	0.977 g/mL at 25 °C (lit.)
Refractive Index	n20/D 1.544 (lit.)
Flash Point	84 °C (183.2 °F) - closed cup

Exposure Controls and Personal Protection

Engineering Controls:

- Work should be conducted in a well-ventilated chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection:
 - Wear chemical-resistant gloves (e.g., nitrile, neoprene).
 - Wear a lab coat, and consider an apron and arm covers for added protection.
- Respiratory Protection: If working outside of a fume hood or if aerosolization is possible, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is required.

Handling and Storage

Handling:



- Avoid all personal contact. Do not breathe vapor or mist.
- Use spark-proof tools and explosion-proof equipment.
- Keep away from heat, sparks, and open flames.
- Handle under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents, acids, and acid chlorides.
- Keep in a corrosives-compatible storage area.

First Aid Measures

- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Accidental Release and Disposal

Accidental Release:

- Evacuate personnel from the area.
- Wear appropriate personal protective equipment.



- Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable, closed container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

Disposal:

- Dispose of waste in accordance with all applicable federal, state, and local environmental regulations.
- Chemical waste should be disposed of through a licensed hazardous waste disposal company. Do not dispose of down the drain or in regular trash.

Experimental Protocols

The following is a generalized protocol for a reaction where **5-Cyano-2-methylbenzylamine** might be used as a reactant, such as in an amide coupling reaction. This is a template and must be adapted and reviewed by qualified personnel for any specific experimental setup.

Generalized Amide Coupling Protocol:

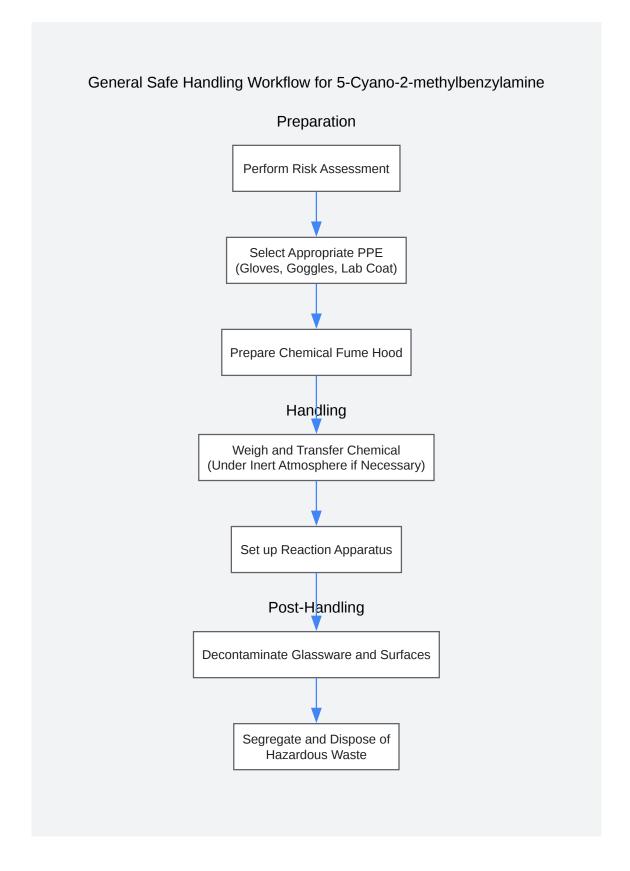
- · Reaction Setup:
 - All glassware should be oven-dried and cooled under an inert atmosphere (nitrogen or argon).
 - The reaction should be set up in a chemical fume hood.
- Reagent Addition:
 - Dissolve the carboxylic acid starting material in an appropriate anhydrous solvent (e.g., dichloromethane, DMF).
 - Add the coupling agent (e.g., HATU, HOBt/EDC) to the solution and stir for the recommended time.
 - In a separate flask, prepare a solution of 5-Cyano-2-methylbenzylamine in the same anhydrous solvent.



- Slowly add the 5-Cyano-2-methylbenzylamine solution to the activated carboxylic acid solution at a controlled temperature (often 0 °C to room temperature).
- · Reaction Monitoring:
 - Monitor the progress of the reaction by an appropriate analytical technique (e.g., TLC, LC-MS).
- Workup:
 - Once the reaction is complete, quench the reaction mixture appropriately (e.g., with water or a saturated aqueous solution).
 - Perform an aqueous workup to remove water-soluble byproducts. This may involve washing with dilute acid, base, and brine.
 - Dry the organic layer over an anhydrous drying agent (e.g., Na₂SO₄, MgSO₄).
 - Filter and concentrate the organic layer under reduced pressure.
- Purification:
 - Purify the crude product by a suitable method, such as column chromatography on silica gel.

Visualizations

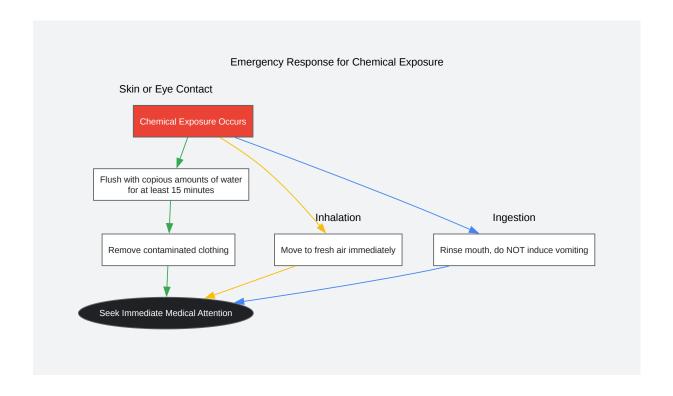




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Caption: Safe handling workflow for hazardous chemicals.





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Caption: First aid procedures for chemical exposure.

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References

• 1. 5-Chloro-2-methylbenzylamine AldrichCPR [sigmaaldrich.com]



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